

Metabolic Stability of Methoxyethoxy-Substituted Amines: Mechanisms, Prediction, and Optimization

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Compound of Interest

Compound Name: 3-(2-Methoxyethoxy)oxan-4-amine

CAS No.: 1173164-61-8

Cat. No.: B1371089

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Executive Summary & Chemical Context

Methoxyethoxy-substituted amines—often manifesting as 2-methoxyethyl amines (

) or PEGylated amine linkers—are ubiquitous in modern medicinal chemistry. They serve two primary functions: enhancing aqueous solubility via the ether oxygen and providing flexible linkage in bifunctional molecules like PROTACs.

However, this structural motif introduces a complex metabolic duality. While the ether oxygen lowers the amine

(reducing lysosomal trapping and potentially altering CYP450 binding), it simultaneously creates multiple sites for oxidative attack. This guide provides a rigorous framework for predicting, testing, and optimizing the metabolic stability of these specific substructures.

Mechanistic Determinants of Instability

To predict stability, one must understand the specific oxidative pathways governing the methoxyethoxy-amine motif. Metabolism is primarily driven by Cytochrome P450 (CYP) isoforms (notably 3A4 and 2D6) via a Hydrogen Atom Transfer (HAT) mechanism.

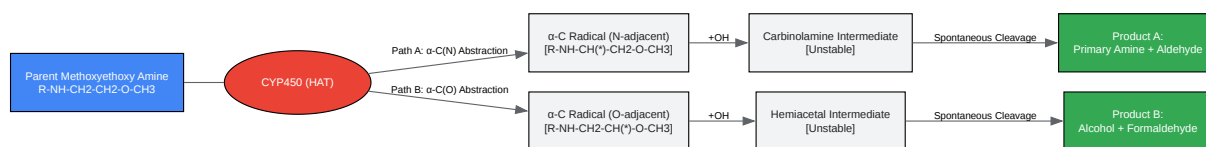
The "Dual-Soft-Spot" Liability

The methoxyethoxy-amine motif presents two distinct metabolic risks:

- N-Dealkylation (Primary Liability):
 - Mechanism: CYP450 abstracts a hydrogen from the
-carbon adjacent to the nitrogen (
). This forms a carbon-centered radical, which is hydroxylated to a carbinolamine intermediate. Spontaneous collapse leads to N-dealkylation.
 - Electronic Effect: The
-oxygen (in the ethoxy bridge) exerts an electron-withdrawing inductive effect (-I). This lowers the electron density on the nitrogen, potentially reducing the rate of Single Electron Transfer (SET) initiation, but the
protons remain vulnerable to HAT.
- O-Dealkylation (Secondary Liability):
 - Mechanism: Abstraction of a hydrogen from the carbon adjacent to the ether oxygen (
). Hydroxylation forms a hemiacetal, which collapses to cleave the ether chain.
 - Insight: Terminal methoxy groups (
) are highly susceptible to O-demethylation.

Visualization of Metabolic Pathways

The following diagram illustrates the divergent oxidative pathways for a generic methoxyethyl amine.



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Figure 1: Divergent metabolic oxidation pathways for methoxyethoxy-substituted amines. Path A (N-dealkylation) is typically dominant unless steric or electronic factors deactivate the α -carbon.

Integrated Prediction Workflow

Relying solely on experimental data is inefficient. A robust workflow integrates in silico filtering with in vitro validation.

In Silico Prediction

Before synthesis, evaluate the "Metabolic Stability Score" using computational tools.

- QSAR Models: Tools like StarDrop (FAME) or ADMET Predictor can visualize the Site of Metabolism (SOM). Look for high "instability scores" on the ethylene bridge carbons.
- Quantum Mechanics (DFT): For critical leads, calculate the Bond Dissociation Energy (BDE) of the C-H bonds.
 - Threshold: C-H bonds with BDE < 85 kcal/mol are high-risk metabolic soft spots.

In Vitro Validation: The HLM Assay

The Human Liver Microsome (HLM) stability assay is the gold standard for predicting intrinsic clearance (

).

Protocol: Microsomal Stability Assay

- Objective: Determine

and

of the test compound.
- System: Pooled Human Liver Microsomes (to average polymorphic variances).

Step-by-Step Methodology:

- Preparation:
 - Thaw HLM (20 mg/mL protein) on ice.
 - Prepare 100 mM Potassium Phosphate buffer (pH 7.4).
 - Prepare Test Compound (1 μ M final conc) to ensure linear kinetics (avoiding enzyme saturation).
- Pre-Incubation:
 - Mix buffer, microsomes (0.5 mg/mL final), and test compound.
 - Equilibrate at 37°C for 5 minutes.
- Reaction Initiation:
 - Add NADPH-regenerating system (or 1 mM NADPH final). Note: Without NADPH, CYPs are inactive; this serves as a negative control.
- Sampling:
 - At T = 0, 5, 15, 30, 45 min, remove aliquots.
- Quenching:
 - Immediately dispense into ice-cold Acetonitrile (ACN) containing Internal Standard (IS). Ratio 1:3 (Sample:ACN) to precipitate proteins.

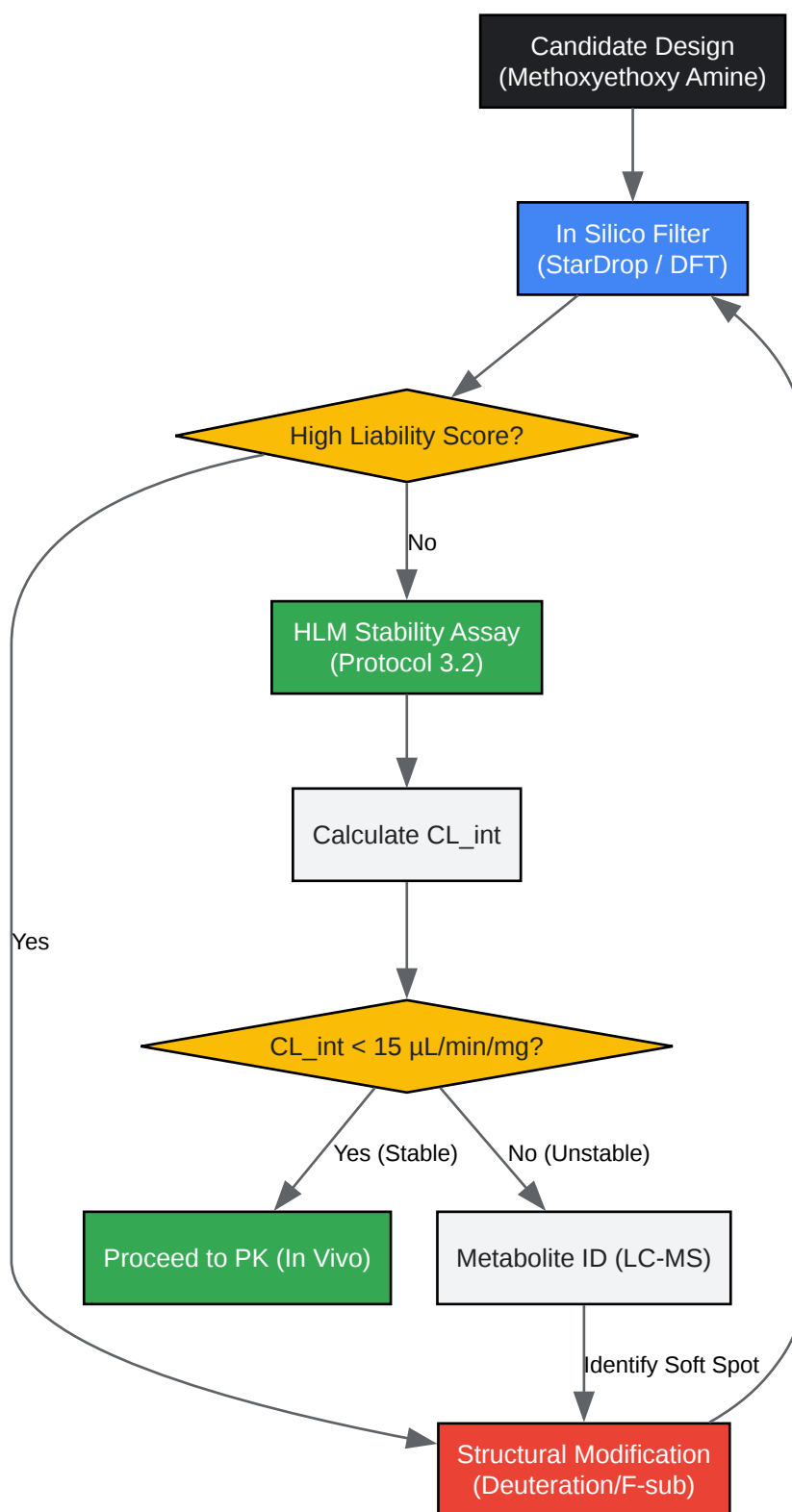
- Analysis:
 - Centrifuge (3000g, 20 min).
 - Analyze supernatant via LC-MS/MS (MRM mode).

Data Analysis Table

Parameter	Calculation	Interpretation
Slope ()	Plot vs. Time	Rate constant of depletion ().
Half-life ()		Time to reduce concentration by 50%.
		Apparent intrinsic clearance ().
Classification	Based on	Low: < 15 Moderate: 15–45 High: > 45

Workflow Diagram

The following flowchart details the decision matrix for evaluating these amines.



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Figure 2: Integrated decision matrix for metabolic stability assessment. Note the iterative loop between MetID and Structural Redesign.

Optimization Strategies

If the HLM assay reveals high clearance (

), employ these specific medicinal chemistry tactics to stabilize the methoxyethoxy-amine motif.

Deuteration (The "Heavy Atom" Effect)

Replacing hydrogen with deuterium at the metabolic soft spot increases the bond strength (C-D vs C-H) and introduces a Kinetic Isotope Effect (KIE).

- Strategy: Deuterate the
-carbon adjacent to the nitrogen (
).
- Expectation: Since C-H abstraction is often the rate-determining step (RDS) in CYP oxidation, this can significantly reduce
.

Fluorine Substitution

Fluorine is a bioisostere for hydrogen but highly electronegative.

- Strategy: Introduce fluorine at the
-position relative to the amine (on the ethoxy bridge).
- Mechanism: The strong electron-withdrawing effect deactivates the adjacent C-H bonds towards radical formation.
- Caution: Ensure fluorination does not eliminate the desired solubility properties or basicity required for target binding.

Steric Shielding

- Strategy: Introduce a methyl group at the
-carbon (
).
- Mechanism: This creates steric hindrance that prevents the CYP heme iron (oxene species) from approaching the C-H bond effectively.

Linker Variation

Recent studies suggest that propylene glycol linkers (
) are often more metabolically stable than ethylene glycol (
) linkers due to subtle changes in lipophilicity and enzyme active site fit [1]. If the methoxyethoxy group is purely a linker, consider extending the carbon chain.

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